

Application Notes and Protocols for Recainam Hydrochloride Administration in Rodent Models

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Compound of Interest

Compound Name: Recainam Hydrochloride

Cat. No.: B1220514

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the administration of **Recainam hydrochloride** to rodent models. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the compound's pharmacokinetic and pharmacodynamic properties.

Quantitative Data Summary

Pharmacokinetic parameters of **Recainam hydrochloride** have been evaluated in various species. The following tables summarize key data for mice and rats, facilitating dose selection and experimental design.

Table 1: Pharmacokinetic Parameters of **Recainam Hydrochloride** in Rodents

Species	Route	Dose Range (mg/kg)	Bioavailability (%)	Plasma Clearance (L/kg·h)	Terminal Elimination Half-life (t _{1/2}) (h)
Mouse	Oral	54 - 208	Not Reported	Not Reported	1 - 5
Rat	Oral	25 - 110	51[1]	Not Reported	1 - 5[1]
Rat	IV	Not Reported	-	4.9 - 5.2[1]	1 - 5[1]

A greater than proportional increase in the plasma AUC of recainam occurred with oral doses ranging from 54-208 mg/kg in mice and 25-110 mg/kg in rats.[1]

Table 2: Recommended Needle Sizes and Maximum Administration Volumes for Rodents

Species	Route	Needle Gauge	Maximum Volume
Mouse	Intravenous (IV)	27-30 G[2]	5 ml/kg (bolus), 10 ml/kg (slow)[2]
Mouse	Intraperitoneal (IP)	25-27 G[3]	< 10 ml/kg[3]
Mouse	Subcutaneous (SC)	25-27 G[4]	< 3 ml[4]
Mouse	Oral Gavage (PO)	18-20 gauge	10 ml/kg[5]
Rat	Intravenous (IV)	25-27 G[6]	Up to 1% of body weight[6]
Rat	Intraperitoneal (IP)	23-25 G[3]	< 10 ml/kg[3]
Rat	Subcutaneous (SC)	25 G[4]	< 10 ml[4]
Rat	Oral Gavage (PO)	16-18 gauge	10-20 ml/kg[5]

Experimental Protocols

The following are detailed protocols for common administration routes in rodent models. These should be adapted based on specific experimental requirements and institutional animal care and use committee (IACUC) guidelines.

Oral Gavage (PO) Administration

Oral gavage is used for precise oral dosing.[5]

Materials:

- Appropriately sized flexible or rigid feeding tube with a rounded tip (Mouse: 18-20 gauge; Rat: 16-18 gauge)[5]
- Syringe

- **Recainam hydrochloride** solution

- Animal scale

Procedure:

- Animal Handling and Restraint: Acclimatize the animals to handling prior to the procedure to minimize stress.[\[7\]](#)
 - Mouse: Gently restrain the mouse by the scruff of the neck to immobilize the head and body.[\[7\]](#)
 - Rat: Firmly grasp the rat around the thoracic region, supporting the lower body.[\[8\]](#)
- Tube Measurement: Measure the gavage tube from the tip of the animal's nose to the last rib to estimate the distance to the stomach. Mark the tube to prevent over-insertion.[\[5\]](#)
- Tube Insertion: With the animal in an upright position, gently insert the feeding tube into the diastema (gap between incisors and molars) and advance it along the roof of the mouth into the esophagus.[\[5\]](#) The tube should pass with minimal resistance. If resistance is met, withdraw and re-attempt.
- Substance Administration: Once the tube is correctly positioned, administer the **Recainam hydrochloride** solution slowly and steadily.[\[9\]](#)
- Post-Administration Monitoring: After administration, carefully remove the tube and return the animal to its cage. Monitor the animal for any signs of distress, such as difficulty breathing or fluid coming from the nose, which could indicate accidental tracheal administration.[\[7\]](#)[\[10\]](#)

Intravenous (IV) Tail Vein Injection

IV injection allows for rapid and complete bioavailability.

Materials:

- Sterile syringes (0.3-1.0 ml)[\[2\]](#)
- Sterile needles (Mouse: 27-30 G; Rat: 25-27 G)[\[2\]](#)[\[6\]](#)

- **Recainam hydrochloride** solution (sterile)
- Restraint device
- Heat source (e.g., heat lamp or warming pad)
- 70% Isopropyl alcohol

Procedure:

- Preparation: Warm the animal's tail using a heat source for 5-10 minutes to dilate the lateral tail veins, making them more visible and accessible.[\[6\]](#)
- Restraint: Place the conscious animal in an appropriate restraint device.[\[6\]](#)[\[9\]](#) Anesthesia may be used if justified and approved by the IACUC.[\[6\]](#)
- Vein Identification: Position the tail and identify one of the lateral tail veins.
- Needle Insertion: With the bevel of the needle facing up, insert the needle parallel to the vein into the distal third of the tail.[\[2\]](#) The needle should be inserted smoothly into the vein.[\[6\]](#)
- Injection: Slowly inject the **Recainam hydrochloride** solution.[\[6\]](#) Proper placement is indicated by a lack of resistance and blanching of the vein as the solution is injected.[\[2\]](#) If a subcutaneous bleb forms, the needle is not in the vein and should be repositioned.[\[2\]](#)
- Post-Injection: Withdraw the needle and apply gentle pressure to the injection site with gauze to prevent bleeding.[\[11\]](#) Monitor the animal for any adverse reactions.

Intraperitoneal (IP) Injection

IP injection is a common route for systemic administration.[\[12\]](#)

Materials:

- Sterile syringes
- Sterile needles (Mouse: 25-27 G; Rat: 23-25 G)[\[3\]](#)
- **Recainam hydrochloride** solution (sterile)

- 70% Isopropyl alcohol

Procedure:

- Restraint:
 - Mouse: Restrain the mouse by scruffing the back of the neck and securing the tail.
 - Rat: A two-person technique is preferred, with one person restraining the animal and the other performing the injection.[3] The animal should be held in a supine position with its head tilted down.[12]
- Injection Site: The injection should be made into the lower right quadrant of the abdomen to avoid the cecum, bladder, and other vital organs.[3]
- Needle Insertion: Insert the needle, with the bevel facing up, at a 30-40° angle.[3]
- Aspiration: Gently pull back on the plunger to ensure that no blood or urine is drawn into the syringe, which would indicate improper needle placement.
- Injection: Inject the solution smoothly into the peritoneal cavity.[12]
- Post-Injection: Withdraw the needle and return the animal to its cage. Monitor for any signs of discomfort or adverse effects.

Subcutaneous (SC or SQ) Injection

SC injection provides for slower, more sustained absorption.

Materials:

- Sterile syringes
- Sterile needles (Mouse: 25-27 G; Rat: 25 G)[4]
- **Recainam hydrochloride** solution (sterile)
- 70% Isopropyl alcohol

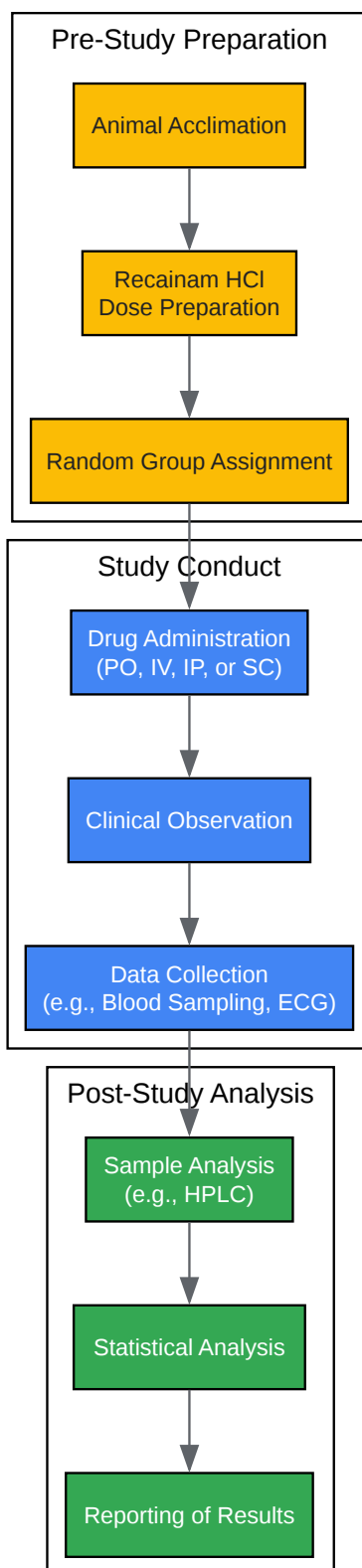
Procedure:

- Restraint: Restrain the animal to allow access to an area with loose skin, typically the scruff of the neck or the flank.[\[4\]](#)[\[13\]](#)
- Skin Tenting: Gently lift the loose skin to create a "tent."[\[14\]](#)
- Needle Insertion: Insert the needle, bevel up, into the base of the tented skin.[\[4\]](#)
- Aspiration: Pull back on the plunger to check for blood, indicating the needle has entered a blood vessel. If blood is present, withdraw the needle and try a new site.[\[4\]](#)
- Injection: If no blood is aspirated, inject the solution into the subcutaneous space.[\[4\]](#)
- Post-Injection: Remove the needle and gently massage the area to help disperse the solution. Return the animal to its cage and monitor.

Visualization of Signaling Pathways and Workflows

The following diagrams illustrate the mechanism of action for a Class I antiarrhythmic agent like Recainam and a general experimental workflow.

Caption: Mechanism of action of **Recainam hydrochloride** as a sodium channel blocker.



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Caption: General experimental workflow for in vivo studies with **Recainam hydrochloride**.

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